

In-Depth Technical Guide: 2,3,3',4,4',5,5'-Heptabromobiphenyl

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Compound of Interest

Compound Name: 2,3,3',4,4',5,5'-
Heptabromobiphenyl

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Abstract

This technical guide provides a comprehensive overview of **2,3,3',4,4',5,5'-Heptabromobiphenyl**, a specific congener of the polybrominated biphenyl (PBB) class of compounds. PBBs are synthetic organic compounds that were historically used as flame retardants in various consumer and industrial products.^[1] Due to their environmental persistence and toxicological concerns, their use has been largely restricted.^[1] This document consolidates key information regarding the chemical and physical properties, toxicological data, and analytical methodologies for **2,3,3',4,4',5,5'-Heptabromobiphenyl**, also known as PBB-189.

Chemical Identification and Properties

2,3,3',4,4',5,5'-Heptabromobiphenyl is a member of the polybrominated biphenyl family, which comprises 209 different congeners based on the number and position of bromine atoms on the biphenyl structure.^[1]

Table 1: Chemical Identification and Physical Properties

Property	Value	Reference
Chemical Name	2,3,3',4,4',5,5'-Heptabromobiphenyl	[1]
Synonyms	PBB-189, 1,2,3,4-tetrabromo-5-(3,4,5-tribromophenyl)benzene	[1][2]
CAS Number	88700-06-5	[1][3][4]
Molecular Formula	C ₁₂ H ₃ Br ₇	[1][2][5]
Molecular Weight	706.48 g/mol	[2][5]
Appearance	White Solid	[5]
Purity	>99.6%	[5]
Storage	Room Temperature	[5]

Toxicological Profile

The toxicity of PBBs varies depending on the specific congener.[1] While extensive data exists for commercial PBB mixtures like FireMaster®, information specific to individual congeners such as **2,3,3',4,4',5,5'-Heptabromobiphenyl** is more limited. However, general toxicological characteristics of PBBs can be inferred.

Exposure to PBBs has been associated with a range of adverse health effects, including weight loss, skin disorders, and impacts on the nervous and immune systems, as well as the liver, kidneys, and thyroid gland.[1] The primary routes of exposure are oral, inhalation, and dermal.
[1]

Table 2: Summary of PBB Toxicological Data

Endpoint	Observation	Reference
General Toxicity	"Wasting syndrome" at lethal doses, characterized by significant body weight loss.	[6]
Hepatotoxicity	Liver enlargement, swelling and vacuolation of hepatocytes, proliferation of the smooth endoplasmic reticulum.	[6]
Immunotoxicity	Atrophy of the thymus in various animal models.	[6]
Carcinogenicity (PBB mixtures)	Classified as Group 2A (probably carcinogenic to humans) by IARC. Liver tumors observed in rodents.	[7][8]
Human Health Effects	Nausea, abdominal pain, loss of appetite, joint pain, fatigue, and weakness.	[1]

Mechanism of Action

The toxic effects of many halogenated aromatic hydrocarbons, including some PBB congeners, are mediated through the aryl hydrocarbon receptor (AhR). Planar PBBs are more likely to exhibit dioxin-like toxicity via AhR activation.[8] The specific interaction of **2,3,3',4,4',5,5'-Heptabromobiphenyl** with this and other cellular signaling pathways requires further investigation.

Experimental Protocols

Detailed experimental protocols for the analysis of PBBs are crucial for accurate quantification and toxicological assessment. Below are generalized methodologies commonly employed.

Sample Preparation and Extraction

A common procedure for extracting PBBs from environmental or biological matrices involves solid-phase extraction (SPE).

Workflow for PBB Extraction from Water Samples:

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